

# Personal protective equipment for handling 2-Methyl-3-pentanol

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## Compound of Interest

Compound Name: 2-Methyl-3-pentanol

Cat. No.: B165387

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## Essential Safety and Handling Guide for 2-Methyl-3-pentanol

This guide provides immediate, essential safety and logistical information for handling **2-Methyl-3-pentanol** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe operational procedures and proper disposal.

## Personal Protective Equipment (PPE)

When handling **2-Methyl-3-pentanol**, it is crucial to use appropriate personal protective equipment to minimize exposure and ensure personal safety. The following PPE is recommended.[1][2]

### Eye and Face Protection:

- Wear appropriate protective eyeglasses or chemical safety goggles that comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1][3]
- A face shield may be necessary for additional protection against splashes.[4]

### Skin Protection:

- Wear appropriate protective gloves to prevent skin exposure.[1][4] Gloves must be inspected prior to use, and proper removal techniques should be followed to avoid skin contact.[4]

- Protective clothing, such as a lab coat or a complete suit protecting against chemicals, is necessary to prevent skin contact.[1][4] The type of body protection should be selected based on the concentration and amount of the hazardous substance at the specific workplace.[4][5]

#### Respiratory Protection:

- Work in a well-ventilated area to keep airborne concentrations low.[1]
- If exposure limits are exceeded or if irritation or other symptoms are experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[1][3] A recommended filter type is an organic gases and vapors filter (Type A, Brown) conforming to EN14387.[3] For situations where air-purifying respirators are appropriate, a full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges can be used as a backup to engineering controls.[4] If the respirator is the sole means of protection, a full-face supplied air respirator should be used.[4][5]

## Safety and Handling Data

The following table summarizes key quantitative data for **2-Methyl-3-pentanol**.

Property	Value
Molecular Formula	C6H14O[3]
Molecular Weight	102.17 g/mol [6]
Appearance	Clear, colorless liquid[3][7]
Odor	Odorless[3]
Boiling Point	128 °C / 262.4 °F @ 760 mmHg[3]
Flash Point	46 °C / 114.8 °F (closed cup)[3]
Specific Gravity	0.819 g/mL at 25 °C[3]
Solubility	Insoluble in water[3]
Vapor Density	3.52[3]

Occupational Exposure Limits: This product does not contain any hazardous materials with established occupational exposure limits by region-specific regulatory bodies.[\[3\]](#)

## Operational and Disposal Plans

### Handling and Storage:

- Handle in a well-ventilated area.[\[1\]](#)
- Keep away from heat, sparks, open flames, and hot surfaces.[\[1\]](#)[\[3\]](#) No smoking.[\[3\]](#)
- Ground and bond containers when transferring material to prevent static discharges.[\[1\]](#)
- Use only non-sparking tools.[\[3\]](#)
- Avoid contact with eyes, skin, and clothing.[\[1\]](#) Avoid ingestion and inhalation.[\[1\]](#)[\[3\]](#)
- Store in a tightly closed container in a cool, dry, and well-ventilated place away from incompatible substances.[\[1\]](#)[\[5\]](#)
- Incompatible materials include oxidizing agents, acids, acid anhydrides, and acid chlorides.[\[3\]](#)[\[8\]](#)[\[9\]](#)

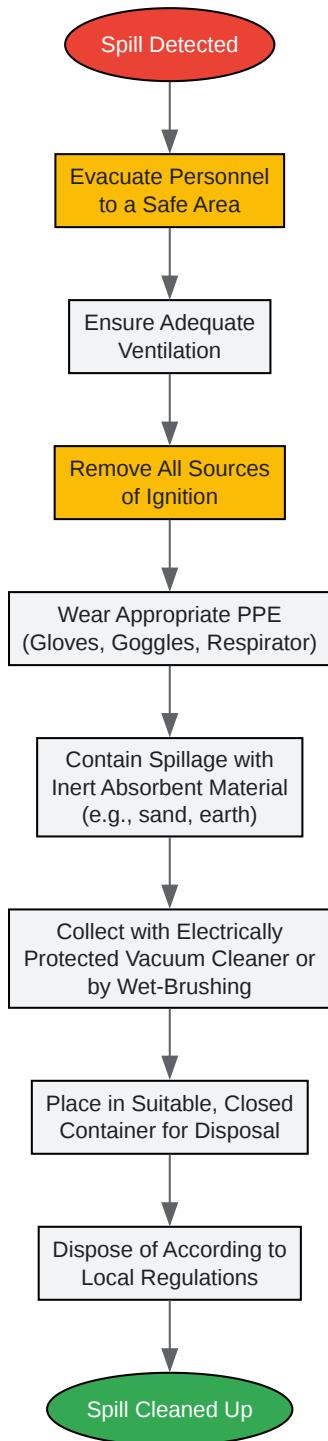
### Disposal:

- Dispose of contents and container to an approved waste disposal plant.[\[3\]](#)
- Waste is classified as hazardous and should be disposed of in accordance with European Directives on waste and hazardous waste, as well as local regulations.[\[10\]](#)
- Empty containers retain product residue (liquid and/or vapor) and can be dangerous.[\[1\]](#) Do not pressurize, cut, weld, braze, solder, drill, grind, or expose empty containers to heat, sparks, or open flames.[\[1\]](#)

## Emergency Procedures: Chemical Spill Workflow

In the event of a **2-Methyl-3-pentanol** spill, follow the steps outlined in the workflow below.

## Workflow for Handling a 2-Methyl-3-pentanol Spill

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Caption: Logical workflow for responding to a **2-Methyl-3-pentanol** spill.

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